

An In-depth Technical Guide to the Physicochemical Properties of 4-Ethylhexanenitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Ethylhexanenitrile

Cat. No.: B15324066

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physicochemical properties of **4-Ethylhexanenitrile**. Due to the limited availability of experimentally determined data in public-access literature and databases, this guide presents computed properties sourced from computational chemistry databases. Furthermore, it outlines standardized experimental protocols for the determination of key physicochemical parameters, offering a foundational methodology for laboratory investigation of this and similar organic nitrile compounds.

Core Physicochemical Data

The following table summarizes the computed physicochemical properties of **4-Ethylhexanenitrile**. It is critical to note that these values are predictions based on computational models and have not been experimentally verified.^[1]

| Property | Value | Source |
|--------------------------------|--|---------|
| IUPAC Name | 4-ethylhexanenitrile | PubChem |
| CAS Number | 82598-77-4 | PubChem |
| Molecular Formula | C ₈ H ₁₅ N | PubChem |
| Molecular Weight | 125.21 g/mol | PubChem |
| Canonical SMILES | CCC(CC)CCC#N | PubChem |
| InChI | InChI=1S/C8H15N/c1-3-8(4-2)6-5-7-9/h8H,3-6H2,1-2H3 | PubChem |
| InChIKey | XHUWROVEEFXLID-UHFFFAOYSA-N | PubChem |
| XLogP3-AA (LogP) | 2.7 | PubChem |
| Topological Polar Surface Area | 23.8 Å ² | PubChem |
| Hydrogen Bond Donor Count | 0 | PubChem |
| Hydrogen Bond Acceptor Count | 1 | PubChem |
| Rotatable Bond Count | 4 | PubChem |

Note: Boiling point, melting point, density, and solubility data for **4-Ethylhexanenitrile** are not readily available from experimental sources and have not been reported as computed values in the searched databases.

Experimental Protocols for Physicochemical Characterization

The following sections detail standardized laboratory procedures for determining the key physicochemical properties of a liquid organic compound such as **4-Ethylhexanenitrile**.

Determination of Boiling Point

The boiling point of a liquid is a fundamental physical property that can be determined using several methods, including the Thiele tube method, which is suitable for small sample volumes.

Thiele Tube Method:

- **Sample Preparation:** A small amount of the liquid sample (approximately 0.5 mL) is placed into a small test tube or a Durham tube. A capillary tube, sealed at one end, is then inverted and placed into the liquid in the test tube.
- **Apparatus Setup:** The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed into a Thiele tube containing a high-boiling point liquid, such as mineral oil or silicone oil.
- **Heating:** The side arm of the Thiele tube is gently heated with a Bunsen burner or a micro-burner. The design of the Thiele tube promotes convection currents, ensuring uniform heating of the oil bath.
- **Observation:** As the temperature rises, a steady stream of bubbles will emerge from the inverted capillary tube. Heating is continued until the bubbling is rapid and continuous.
- **Boiling Point Determination:** The heat source is then removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the liquid is drawn back into the capillary tube. This process should be repeated to ensure accuracy.

Determination of Density

The density of a liquid can be accurately determined by measuring the mass of a known volume of the substance.

Procedure:

- **Tare the Balance:** Place a clean, dry volumetric flask (e.g., 5 or 10 mL) on an analytical balance and tare the balance to zero.
- **Measure the Volume:** Carefully fill the volumetric flask with the liquid sample up to the calibration mark. Ensure the meniscus is read at eye level.

- **Measure the Mass:** Place the filled volumetric flask on the tared analytical balance and record the mass of the liquid.
- **Calculate Density:** The density is calculated by dividing the mass of the liquid by its volume ($\rho = m/V$). The measurement should be performed at a recorded temperature, as density is temperature-dependent.

Determination of Melting Point

For solid organic compounds, the melting point is a crucial indicator of purity. While **4-Ethylhexanenitrile** is expected to be a liquid at room temperature, this protocol is included for broader applicability.

Capillary Method:

- **Sample Preparation:** A small amount of the finely powdered solid organic compound is packed into a capillary tube, which is sealed at one end.
- **Apparatus Setup:** The capillary tube is attached to a thermometer, and the assembly is placed in a melting point apparatus (e.g., a Thiele tube with a heating oil or an electrically heated block).
- **Heating:** The apparatus is heated slowly and steadily.
- **Melting Point Range:** The temperature at which the first drop of liquid appears and the temperature at which the entire solid has melted are recorded. This range is the melting point of the compound. A narrow melting point range is indicative of a pure substance.

Determination of Solubility

The solubility of an organic compound in various solvents provides insights into its polarity and potential intermolecular interactions.

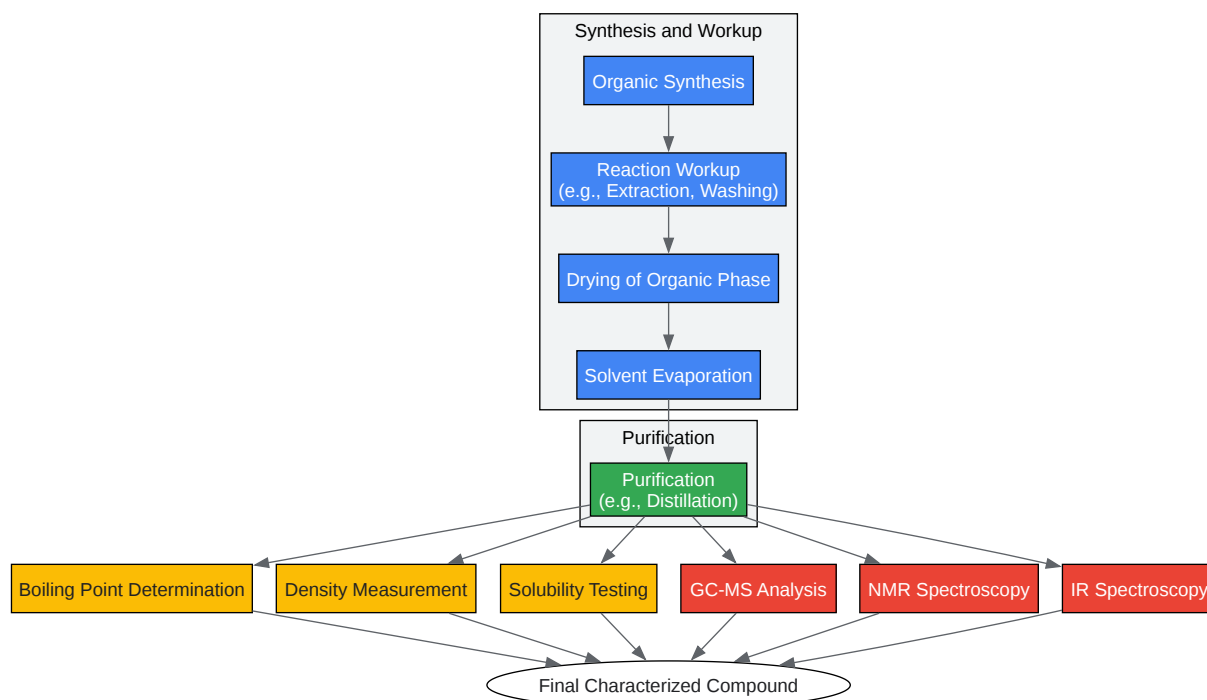
Qualitative Solubility Testing:

- **Solvent Selection:** A range of solvents with varying polarities should be selected, such as water, ethanol, acetone, diethyl ether, and hexane.

- Procedure: In a series of small test tubes, add a small, measured amount of **4-Ethylhexanenitrile** (e.g., 0.1 mL). To each test tube, add a measured amount of a different solvent (e.g., 1 mL), starting with the least polar solvent.
- Observation: After each addition, the mixture is agitated and observed for dissolution. The compound is classified as soluble if it forms a homogeneous solution. The results are recorded as soluble, partially soluble, or insoluble for each solvent.

Logical Workflow for Characterization

The following diagram illustrates a typical workflow for the synthesis and subsequent characterization of a novel liquid organic compound like **4-Ethylhexanenitrile**.



[Click to download full resolution via product page](#)

Workflow for Synthesis and Characterization

This workflow begins with the chemical synthesis of the target compound, followed by standard workup procedures to isolate the crude product.[2][3] Purification, typically through distillation for a liquid compound, is then performed. The purified compound subsequently undergoes a

series of characterization experiments. Physicochemical properties such as boiling point, density, and solubility are determined.[4][5] Spectroscopic techniques, including Gas Chromatography-Mass Spectrometry (GC-MS) for purity assessment and molecular weight determination, Nuclear Magnetic Resonance (NMR) spectroscopy for structural elucidation, and Infrared (IR) spectroscopy for functional group identification, are employed to fully characterize the synthesized molecule.[4][6][7][8][9][10]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Ethylhexanenitrile | C₈H₁₅N | CID 12836139 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. biotage.com [biotage.com]
- 3. biotage.com [biotage.com]
- 4. rroij.com [rroij.com]
- 5. m.youtube.com [m.youtube.com]
- 6. In-Depth Headspace GC/MS Analysis of Alkyl Nitrites | Office of Justice Programs [ojp.gov]
- 7. researchgate.net [researchgate.net]
- 8. Synthesis, purification and characterization of organic compounds — Chemistry "Giacomo Ciamician" [chemistry.unibo.it]
- 9. Analysis of alkyl nitrites by capillary gas chromatography-mass spectrometry. | Semantic Scholar [semanticscholar.org]
- 10. chromatographyonline.com [chromatographyonline.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of 4-Ethylhexanenitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15324066#physicochemical-properties-of-4-ethylhexanenitrile]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com